Spectroscopic Characterization of 5-Methylfuran-2-carboxamide: A Technical Guide

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Compound of Interest

Compound Name:	*5-Methylfuran-2-carboxamide*
CAS No.:	*99968-74-8*
Cat. No.:	*B1312070*

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Introduction

5-Methylfuran-2-carboxamide is a heterocyclic compound of interest in medicinal chemistry and materials science due to the prevalence of the furan scaffold in biologically active molecules and functional polymers.[1][2] The precise structural elucidation of this molecule is paramount for its application and further development. Spectroscopic techniques, particularly Mass Spectrometry (MS) and Infrared (IR) Spectroscopy, provide definitive structural information through the analysis of molecular mass, fragmentation patterns, and vibrational modes of functional groups.

This guide provides an in-depth analysis of the expected spectroscopic data for **5-Methylfuran-2-carboxamide**. As of the writing of this document, experimental spectra for this specific compound are not readily available in public spectral databases such as the Spectral Database for Organic Compounds (SDBS) or the NIST Chemistry WebBook.[3][4] Therefore, this guide will present a predictive analysis based on the fundamental principles of spectroscopy and the extensive body of literature on the spectral characteristics of furan derivatives and carboxamides.[5][6][7] We will also provide robust, field-proven experimental protocols for

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acquiring high-quality MS and IR data for novel compounds like **5-Methylfuran-2-carboxamide**.

Predicted Mass Spectrometry (MS) Analysis of 5-Methylfuran-2-carboxamide

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ions. For the structural elucidation of **5-Methylfuran-2-carboxamide** ($C_6H_7NO_2$), Electron Ionization (EI) mass spectrometry is a standard method that provides a characteristic fragmentation pattern, or "fingerprint," of the molecule.[8]

Expected Molecular Ion and Fragmentation Pattern:

The molecular weight of **5-Methylfuran-2-carboxamide** is 125.12 g/mol . In an EI-MS experiment, we would expect to observe a prominent molecular ion peak (M^+) at an m/z of 125. [9] The fragmentation of the molecular ion is predicted to occur through several key pathways, primarily involving the cleavage of the amide group and the furan ring.

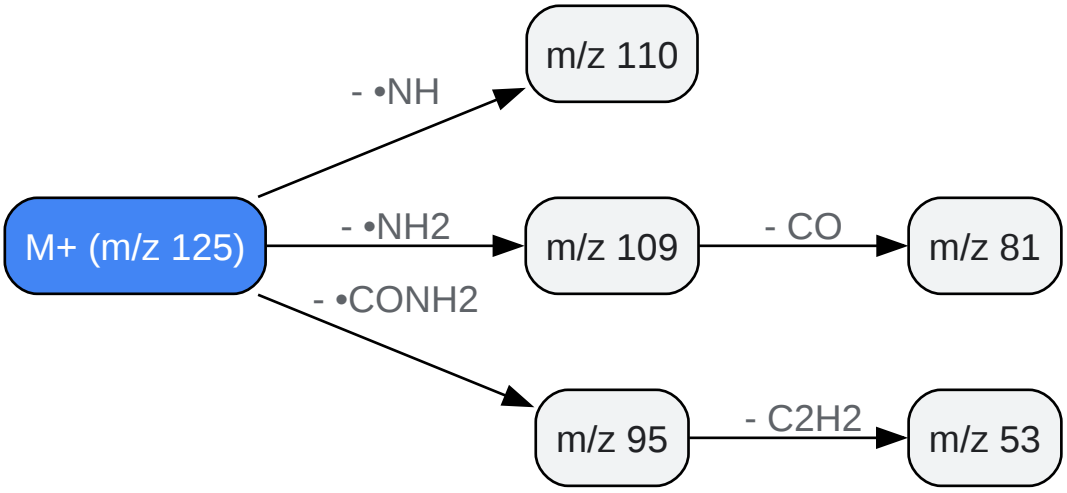
A major fragmentation pathway would likely involve the loss of the amino group ($\bullet NH_2$) to form a stable acylium ion at m/z 109. Subsequent loss of a carbon monoxide (CO) molecule from this acylium ion would yield a furyl cation at m/z 81. Another significant fragmentation could be the cleavage of the entire carboxamide group to produce a 5-methylfuryl cation at m/z 95. The presence of the methyl group on the furan ring can also lead to the formation of a tropylium-like ion through ring expansion, a common fragmentation pattern in methylated aromatic systems.

The following table summarizes the predicted key fragment ions for **5-Methylfuran-2-carboxamide**:

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m/z	Predicted Fragment Ion	Structure
125	Molecular Ion $[M]^+$	$C_6H_7NO_2^+$
110	$[M - •NH]^+$	$C_6H_6O_2^+$
109	$[M - •NH_2]^+$	$C_6H_5O_2^+$
95	$[M - •CONH_2]^+$	$C_5H_5O^+$
81	$[M - •NH_2 - CO]^+$	$C_5H_5O^+$
53	Furan ring fragment	$C_4H_5^+$

Predicted Fragmentation Pathway of **5-Methylfuran-2-carboxamide**



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Caption: Predicted EI-MS fragmentation of **5-Methylfuran-2-carboxamide**.

Predicted Infrared (IR) Spectroscopy Analysis of 5-Methylfuran-2-carboxamide

Infrared (IR) spectroscopy is a technique that identifies functional groups in a molecule by measuring the absorption of infrared radiation at specific frequencies corresponding to the vibrations of chemical bonds. The IR spectrum of **5-Methylfuran-2-carboxamide** is expected to exhibit characteristic absorption bands for the amide and the substituted furan ring.[10]

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Expected Characteristic Absorption Bands:

The primary amide group will show two distinct N-H stretching bands in the region of 3400-3100 cm^{-1}. The C=O stretching vibration of the amide (Amide I band) is expected to appear as a strong absorption around 1680-1640 cm^{-1}. The N-H bending vibration (Amide II band) will likely be observed in the 1640-1550 cm^{-1} region.

The furan ring will have characteristic C-H stretching vibrations above 3000 cm^{-1} and C=C stretching vibrations in the 1600-1450 cm^{-1} range. The C-O-C stretching of the furan ring typically appears as a strong band between 1250 and 1050 cm^{-1}. The methyl group will show C-H stretching vibrations around 2950-2850 cm^{-1} and bending vibrations near 1450 and 1375 cm^{-1}.

The following table summarizes the predicted characteristic IR absorption bands for **5-Methylfuran-2-carboxamide**:

Wavenumber (cm^{-1})	Functional Group	Vibrational Mode	Expected Intensity
3400-3200	N-H (Amide)	Symmetric & Asymmetric Stretch	Medium
3150-3050	C-H (Furan)	Stretch	Medium-Weak
2975-2870	C-H (Methyl)	Stretch	Medium-Weak
1680-1640	C=O (Amide I)	Stretch	Strong
1640-1550	N-H (Amide II)	Bend	Medium
1600-1450	C=C (Furan)	Stretch	Medium-Variable
1465-1440	C-H (Methyl)	Asymmetric Bend	Medium
1380-1370	C-H (Methyl)	Symmetric Bend	Medium
1250-1050	C-O-C (Furan)	Asymmetric Stretch	Strong
~880	Furan Ring	Out-of-plane Bend	Strong

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Experimental Protocols

To obtain reliable spectroscopic data for **5-Methylfuran-2-carboxamide**, the following validated protocols are recommended.

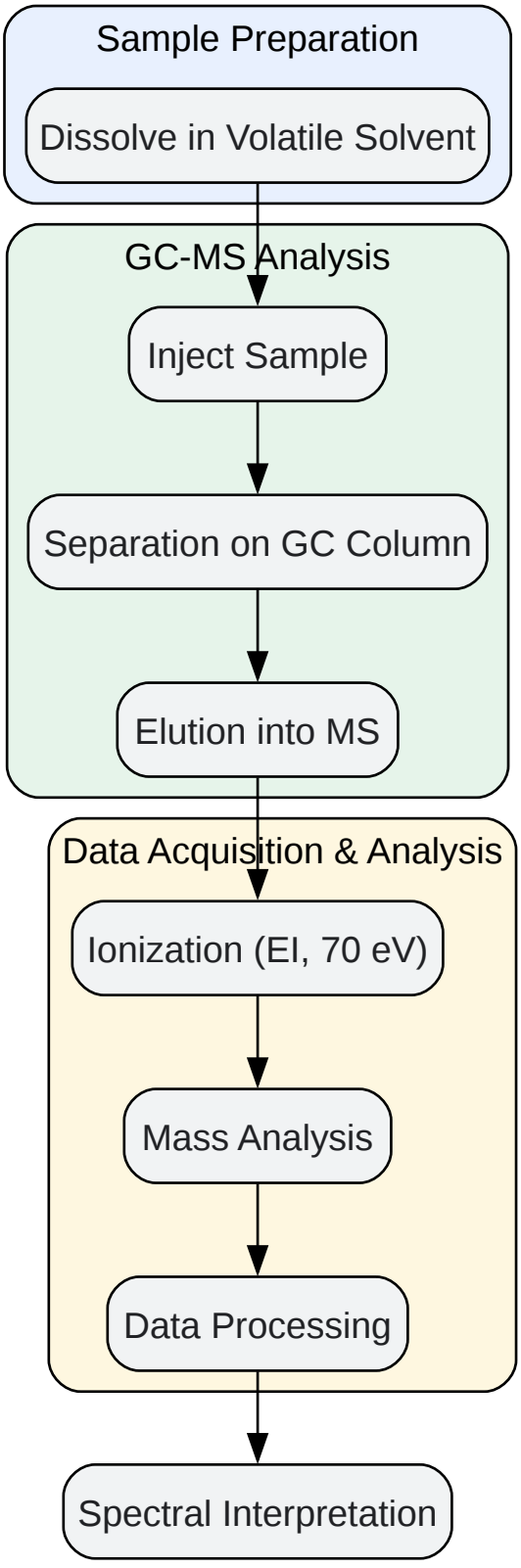
Mass Spectrometry (GC-MS) Protocol

Gas Chromatography-Mass Spectrometry (GC-MS) is the preferred method for volatile and semi-volatile compounds like **5-Methylfuran-2-carboxamide**.

- Sample Preparation: Dissolve approximately 1 mg of the purified compound in 1 mL of a high-purity volatile solvent such as dichloromethane or ethyl acetate.
- Instrumentation: Utilize a GC system coupled to a mass spectrometer with an Electron Ionization (EI) source. A standard non-polar capillary column (e.g., DB-5ms) is suitable for separation.
- GC Conditions:
  - Injector Temperature: 250 °C
  - Oven Program: Start at 50 °C for 2 minutes, then ramp to 280 °C at a rate of 10 °C/min, and hold for 5 minutes.
  - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Conditions:
  - Ion Source Temperature: 230 °C
  - Ionization Energy: 70 eV[11]
  - Mass Range: Scan from m/z 40 to 400.
- Data Analysis: Identify the peak corresponding to **5-Methylfuran-2-carboxamide** in the total ion chromatogram. Analyze the mass spectrum of this peak to determine the molecular ion and the fragmentation pattern. Compare the obtained spectrum with the predicted data.

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Experimental Workflow for GC-MS Analysis



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Caption: Workflow for the GC-MS analysis of **5-Methylfuran-2-carboxamide**.

Infrared (FT-IR) Spectroscopy Protocol

Fourier-Transform Infrared (FT-IR) spectroscopy is a rapid and non-destructive technique for identifying functional groups.

- Sample Preparation:
  - Solid Samples: Prepare a KBr pellet by mixing a small amount of the sample (approx. 1-2 mg) with dry potassium bromide (approx. 100-200 mg) and pressing it into a transparent disk. Alternatively, use the Attenuated Total Reflectance (ATR) technique by placing a small amount of the solid sample directly on the ATR crystal.[12]
  - Liquid Samples: Place a drop of the neat liquid between two salt plates (e.g., NaCl or KBr).
- Instrumentation: Use a FT-IR spectrometer.
- Data Acquisition:
  - Collect a background spectrum of the empty sample compartment (or the clean ATR crystal).
  - Place the sample in the beam path and collect the sample spectrum.
  - Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.
  - Spectral Range: 4000-400 cm^{-1}.
- Data Analysis: The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum. Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Conclusion

This technical guide has provided a comprehensive, albeit predictive, overview of the key spectroscopic features of **5-Methylfuran-2-carboxamide**. The anticipated mass spectrum is

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expected to show a molecular ion at m/z 125 with characteristic fragments resulting from the loss of the amide group and cleavage of the furan ring. The infrared spectrum is predicted to be dominated by strong absorptions from the amide N-H and C=O bonds, as well as characteristic vibrations of the substituted furan ring. The provided experimental protocols offer a robust framework for the empirical verification of these predictions. The successful acquisition and interpretation of this data are crucial for the unambiguous structural confirmation of **5-Methylfuran-2-carboxamide**, paving the way for its further investigation and application in various scientific fields.

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